

2-Amino-1-(2-nitrophenyl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-1-(2-nitrophenyl)ethanol

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A Technical Guide to 2-Amino-1-(2-nitrophenyl)ethanol

This document provides a detailed overview of the chemical properties of **2-Amino-1-(2-nitrophenyl)ethanol**, a compound of interest for researchers and professionals in drug development and chemical synthesis. Below, we present its core molecular data, a representative synthetic protocol for a related isomer, and a logical workflow for its analytical characterization.

Molecular Data

The fundamental properties of **2-Amino-1-(2-nitrophenyl)ethanol** are summarized below. The molecular formula is C₈H₁₀N₂O₃, and the molecular weight is approximately 182.18 g/mol .[1][2][3] These values are consistent across its various isomers.

| Property | Value | Citations |
|--------------------------------|---------------------|--------------|
| Molecular Formula | C8H10N2O3 | [1][2][3] |
| Molecular Weight | 182.18 g/mol | [1][2][3][4] |
| Exact Mass | 182.06914219 | [1][3] |
| Hydrogen Bond Donors | 2 | [1][3] |
| Hydrogen Bond Acceptors | 4 | [1][3] |
| Rotatable Bond Count | 3 | [1] |
| Topological Polar Surface Area | 92.1 Å ² | [3] |
| Complexity | 173 | [3] |

Experimental Protocols: Synthesis of a Structural Isomer

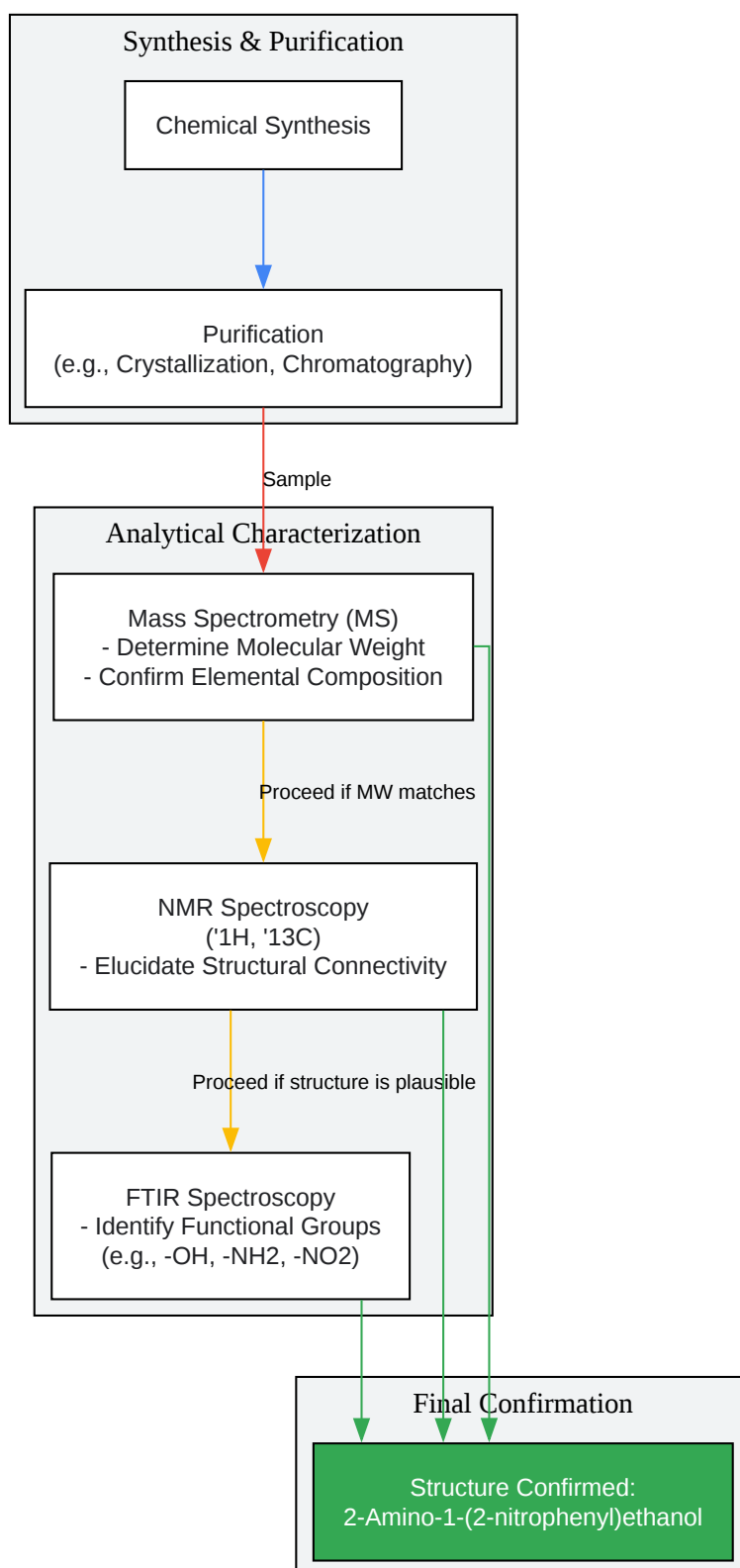
While specific synthesis protocols for **2-Amino-1-(2-nitrophenyl)ethanol** are not readily available in the cited literature, a method for a closely related structural isomer, 2-((2-Nitrophenyl)amino)ethanol, provides a valuable reference for synthetic chemists. This procedure illustrates a common pathway for constructing similar molecular scaffolds.

Synthesis of 2-((2-Nitrophenyl)amino)ethanol[4]

- **Reactants:** A solution of 1-chloro-2-nitrobenzene (50.0 g, 0.317 mol) and 2-aminoethanol (116.3 g, 1.904 mol) is prepared in n-butanol (400 mL).
- **Reaction:** The mixture is heated under reflux for a period of 6 hours.
- **Work-up:** Following the reflux, the mixture is concentrated. The residue is then taken up in water (H₂O) and extracted with ether.
- **Purification:** The organic phase from the extraction is washed with brine, dried, and concentrated again.
- **Yield:** This process yields 43.1 g (75%) of an orange solid product.

Characterization Workflow

The structural elucidation and confirmation of **2-Amino-1-(2-nitrophenyl)ethanol** would follow a standard analytical workflow. This process ensures the correct molecular formula, weight, and constitution are determined.



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References

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